

Application Notes and Protocols: In Vitro Enzyme Assay for Transketolase Inhibitors

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Compound of Interest

Compound Name: *Transketolase-IN-3*

Cat. No.: *B10861485*

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Topic: **Transketolase-IN-3** Protocol for In Vitro Enzyme Assay

Audience: Researchers, scientists, and drug development professionals.

Introduction

Transketolase (TKT) is a crucial enzyme in the pentose phosphate pathway (PPP), responsible for the reversible transfer of a two-carbon ketol unit from a ketose donor to an aldose acceptor. [1][2] This process is vital for the synthesis of nucleotide precursors and for the production of NADPH, which is essential for reductive biosynthesis and maintaining redox balance. [2][3] TKT requires thiamine diphosphate (ThDP) and a divalent cation like Ca^{2+} or Mg^{2+} as cofactors for its catalytic activity. [3][4] Given its central role in cellular metabolism, TKT is a potential therapeutic target for various diseases, including cancer. [5][6] These application notes provide a detailed protocol for an in vitro enzyme assay to screen and characterize inhibitors of transketolase, such as a hypothetical compound "**Transketolase-IN-3**".

Principle of the Assay

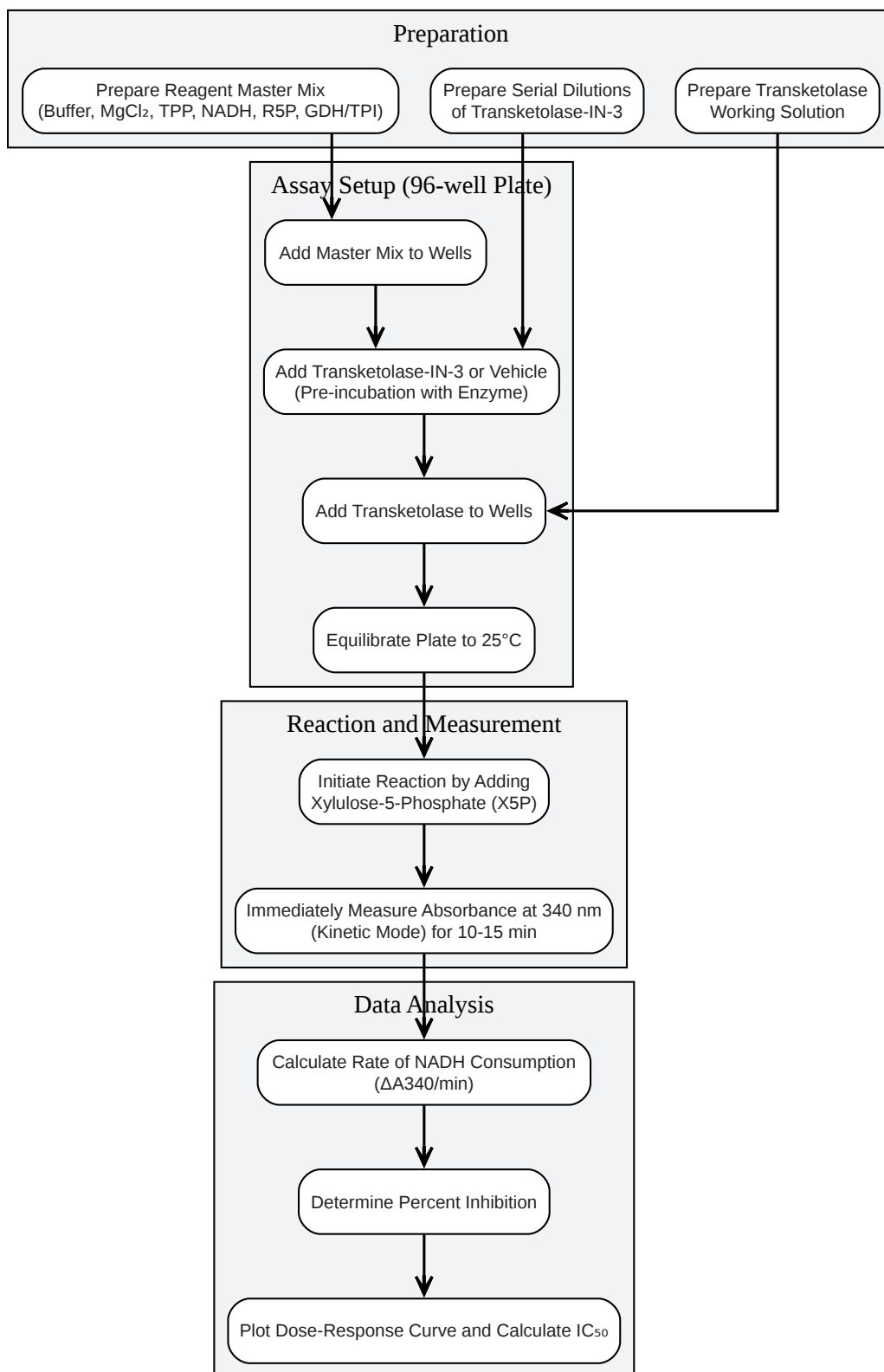
The activity of transketolase is commonly measured using a coupled enzyme assay. [4] In this system, the product of the transketolase reaction, glyceraldehyde-3-phosphate (G3P), is converted through a series of reactions that ultimately lead to the oxidation of NADH to NAD^+ . The decrease in NADH concentration is monitored by measuring the reduction in absorbance at 340 nm. [7] This spectrophotometric method provides a sensitive and continuous measure of transketolase activity. [7]

The coupled reactions are as follows:

- Transketolase Reaction: Xylulose-5-phosphate (X5P) + Ribose-5-phosphate (R5P) \rightleftharpoons Sedoheptulose-7-phosphate (S7P) + Glyceraldehyde-3-phosphate (G3P)
- Coupling Reactions:
 - Glyceraldehyde-3-phosphate (G3P) \rightleftharpoons Dihydroxyacetone phosphate (DHAP) (catalyzed by Triosephosphate Isomerase - TPI)
 - Dihydroxyacetone phosphate (DHAP) + NADH + H⁺ \rightleftharpoons Glycerol-3-phosphate + NAD⁺ (catalyzed by Glycerol-3-phosphate Dehydrogenase - GDH)

The rate of NADH consumption is directly proportional to the rate of G3P production by transketolase.

Signaling Pathway Diagram



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